

# What is the chemical structure of Ilepcimide

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## Compound of Interest

Compound Name: *Ilepcimide*

Cat. No.: *B1204553*

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An In-depth Technical Guide to the Chemical Structure of **Ilepcimide**

## Introduction

**Ilepcimide**, also known by its synonym antiepilepsine, is a synthetic anticonvulsant agent.[1][2] It is a piperidine derivative developed by Chinese researchers as a structural analogue of piperine, the primary alkaloid responsible for the pungency of black pepper (*Piper nigrum*).[1][2] **Ilepcimide** has demonstrated serotonergic activity and is noted for its simple synthesis process.[3][4] This document provides a comprehensive overview of the chemical structure, physicochemical properties, and a representative synthesis protocol for **Ilepcimide**, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure and Identifiers

**Ilepcimide** is structurally characterized by a piperidine ring linked via an amide bond to a propenoyl group, which is, in turn, substituted with a 1,3-benzodioxole moiety. The chemical details are systematically cataloged through various nomenclature and registry systems.

The definitive IUPAC name for the compound is (2E)-3-(1,3-benzodioxol-5-yl)-1-(piperidin-1-yl)prop-2-en-1-one.[5] This name precisely describes the trans configuration of the double bond in the propenoyl linker.

For computational and database purposes, **Ilepcimide** is represented by the following identifiers:

- SMILES: C1CCN(CC1)C(=O)/C=C/C2=CC3=C(C=C2)OCO3[5]

- InChI:InChI=1S/C15H17NO3/c17-15(16-8-2-1-3-9-16)7-5-12-4-6-13-14(10-12)19-11-18-13/h4-7,10H,1-3,8-9,11H2/b7-5+[5]
- InChIKey:BLPUOQGGBJPXRL-FNORWQNLSA-N[5]

The molecular formula of **Ilepcimide** is C<sub>15</sub>H<sub>17</sub>NO<sub>3</sub>.[\[5\]](#)

## Physicochemical Properties

The physicochemical properties of **Ilepcimide** are crucial for its characterization, formulation, and pharmacokinetic profiling. Key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Weight	259.30 g/mol	<a href="#">[5]</a>
CAS Registry Number	82857-82-7	<a href="#">[5]</a>
Melting Point	88-90 °C	<a href="#">[3]</a>
XLogP3	2.8	<a href="#">[5]</a>
Polar Surface Area	38.8 Å <sup>2</sup>	<a href="#">[5]</a>

## Experimental Protocols

### Synthesis of **Ilepcimide** via Amidation

A common and efficient method for the preparation of **Ilepcimide** involves the reaction of a piperic acid ester derivative with piperidine, facilitated by a catalyst.[\[5\]](#) This approach avoids the use of harsh chlorinating agents.[\[5\]](#)

#### Materials and Reagents:

- Piperic acid ethyl ester (or other alkyl esters like methyl or isopropyl)
- Piperidine
- Sodium ethoxide (or sodium methoxide/isopropoxide)

- Toluene
- Hydrochloric acid (1-2 N)
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

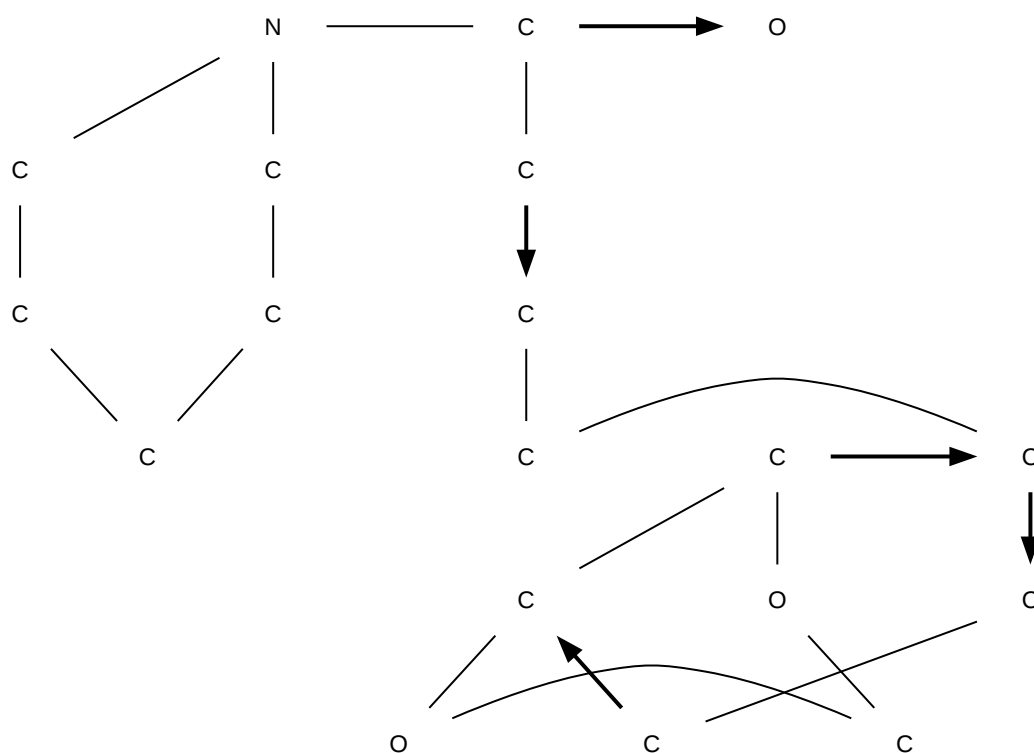
#### Procedure:

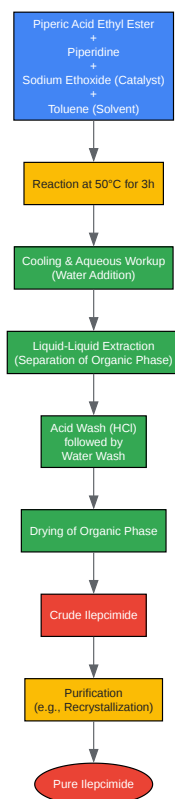
- In a suitable reaction flask, dissolve 90 mmol of piperic acid ethyl ester in 240 ml of toluene.
- Add 90 mmol of the catalyst, sodium ethoxide, to the solution.
- Introduce 80 mmol of piperidine to the reaction mixture.
- Begin stirring and heat the mixture to 50°C.
- Maintain the reaction at this temperature for approximately 3 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Once the reaction is complete as indicated by TLC, allow the solution to cool to room temperature.
- Add water to the reaction mixture (ratio of water to solvent volume approximately 100:200 to 200:400).
- Stir the mixture and perform a liquid-liquid extraction to separate the organic phase.
- Wash the organic phase with 1-2 N hydrochloric acid (acid volume to initial water volume ratio of 100:100 to 120:200) one to two times.
- Follow with one to two washes with water.
- Dry the organic phase over a suitable drying agent to yield the crude **llepcimide** product, which can be further purified by recrystallization.[5]

## Visualizations

Chemical Structure of **Ilepcimide**

The following diagram illustrates the two-dimensional chemical structure of **Ilepcimide**.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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